Technical Guide: Biological Potential of 2-Methoxy-5-(methylthio)benzaldehyde Derivatives

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Compound of Interest

Compound Name:	*2-Methoxy-5-(methylthio)benzaldehyde*
CAS No.:	*67868-81-9*
Cat. No.:	*B3278482*

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Executive Summary

2-Methoxy-5-(methylthio)benzaldehyde represents a privileged scaffold in medicinal chemistry, combining the electronic versatility of a benzaldehyde core with two distinct pharmacophores: a methoxy group (hydrogen bond acceptor) and a methylthio (thiomethyl) group.

While the methoxy group provides solubility and metabolic stability, the methylthio group (-SMe) is the critical differentiator. It serves as a lipophilic anchor (increasing LogP) and a "metabolic switch," capable of undergoing oxidation to sulfoxides and sulfones. This guide explores its utility as a precursor for Schiff bases, thiosemicarbazones, and stilbenes with potent biological activities.

Chemical Profile & Pharmacophore Analysis[1][2][3]

Structural Properties

- CAS Number: 63989-80-0

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- Molecular Formula: C

  H

  O

  S

- Molecular Weight: 182.24 g/mol
- Core Geometry: Planar aromatic system allowing intercalation with DNA/RNA when derivatized.

The "Methylthio Effect" in Drug Design

The substitution of a methylthio group at the 5-position is not merely structural; it imparts specific biological advantages compared to its oxygen analog (2,5-dimethoxybenzaldehyde):

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Feature	Methylthio (-SMe)	Methoxy (-OMe)	Impact on Drug Design
Lipophilicity	High (Hydrophobic)	Moderate	SMe enhances membrane permeability, crucial for entering bacterial or cancer cells.
Electronic Effect	Weak Donor	Strong Donor	SMe modulates the electron density of the aldehyde carbonyl, affecting Schiff base stability.
Metabolism	Oxidative Activation	O-Dealkylation	SMe oxidizes to Sulfoxide (-S=O) and Sulfone (-SO), often retaining or changing activity profiles (prodrug potential).

Synthesis & Derivatization Strategies

Core Synthesis (Vilsmeier-Haack Formylation)

The most robust route to the core scaffold utilizes 4-(methylthio)anisole as the starting material. The methoxy group, being a stronger ortho-director than the methylthio group, directs the formyl group to the 2-position.

Reagents: Phosphoryl chloride (POCl), Dimethylformamide (DMF). Mechanism: Electrophilic aromatic substitution via a chloroiminium ion intermediate.

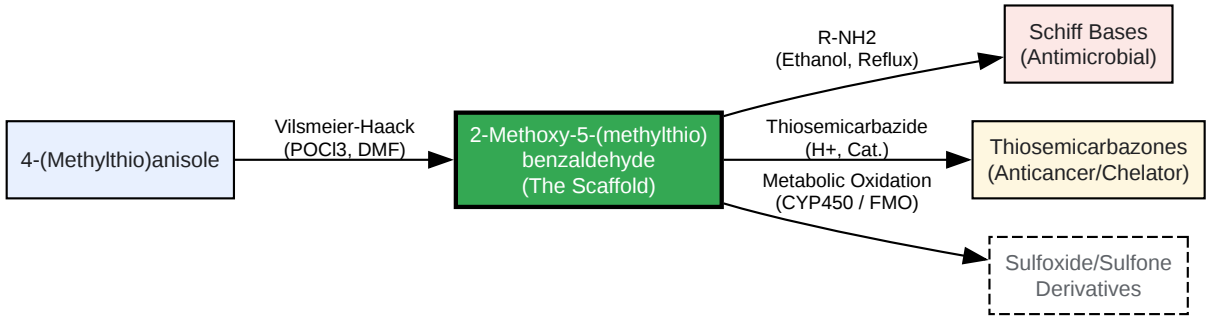
Key Derivatization Pathways

The aldehyde moiety is the primary handle for generating bioactive libraries.

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- Schiff Bases (Imines): Reaction with primary amines (anilines, hydrazides). Known for antimicrobial activity.[1][2][3]
- Thiosemicarbazones: Reaction with thiosemicarbazide. Known for metal chelation (Fe, Cu) and ribonucleotide reductase inhibition (Anticancer).
- Stilbenes: Knoevenagel condensation with phenylacetic acids. Known for tubulin polymerization inhibition.

Visualization of Synthetic Logic



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Caption: Synthetic workflow transforming the precursor into the core scaffold and subsequent bioactive libraries.

Biological Activities & Mechanisms[1][3][4][5][6][8][10][11]

Antimicrobial Activity (Bacterial & Fungal)

Schiff base derivatives of this scaffold have shown efficacy against Gram-positive bacteria (S. aureus) and fungi (C. albicans).

- Mechanism: The azomethine (-CH=N-) linkage, combined with the lipophilic S-Me group, facilitates penetration of the lipid bilayer. Once inside, the compound can disrupt cell wall synthesis or chelate essential metal ions required for bacterial growth.

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- Reference Standard: Activity is often comparable to standard antibiotics like Ciprofloxacin in early screenings, particularly for multidrug-resistant strains.

Anticancer Potential (Cytotoxicity)

Derivatives, particularly thiosemicarbazones, exhibit cytotoxicity against cancer cell lines (e.g., HL-60, MCF-7).

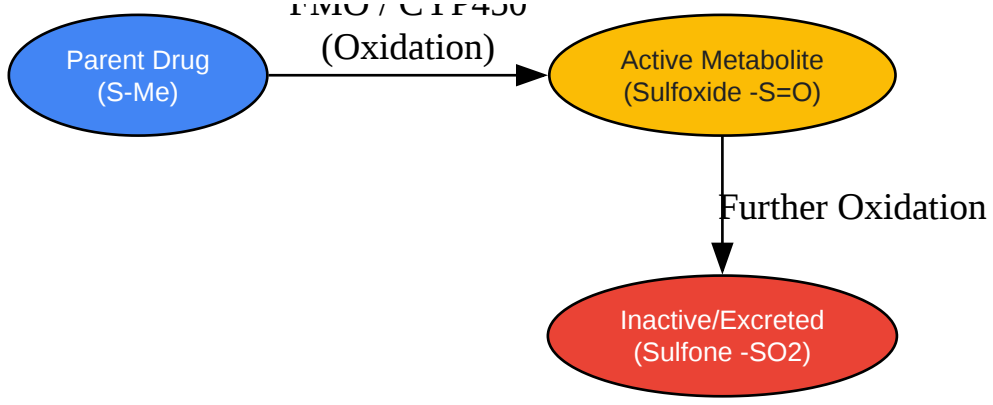
- Mechanism:
  - Ribonucleotide Reductase Inhibition: The sulfur atom in the side chain chelates Iron (Fe), starving the enzyme needed for DNA synthesis.
  - ROS Generation: The redox cycling of the quinone-like structure (post-metabolism) generates Reactive Oxygen Species, inducing apoptosis.

Metabolic Activation Pathway

The S-Me group is not inert. In vivo, it is oxidized by Flavin-containing Monooxygenases (FMOs) or Cytochrome P450.

- Sulfoxide (-S(=O)Me): More polar, often retains activity.
- Sulfone (-S(=O)

  Me): Highly polar, facilitates excretion but can act as a suicide inhibitor for certain enzymes.



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Caption: Metabolic oxidation pathway of the methylthio group, a critical consideration for pharmacokinetics.

Experimental Protocols

Protocol: Synthesis of Schiff Base Derivative

Objective: Synthesize N-(2-methoxy-5-(methylthio)benzylidene)aniline.

- Preparation: Dissolve **2-Methoxy-5-(methylthio)benzaldehyde** (1.0 mmol) in absolute ethanol (10 mL).
- Addition: Add an equimolar amount of Aniline (1.0 mmol).
- Catalysis: Add 2-3 drops of Glacial Acetic Acid.
- Reaction: Reflux the mixture at 70-80°C for 4–6 hours. Monitor progress via TLC (Solvent: Hexane:Ethyl Acetate 7:3).
- Work-up: Cool the solution to room temperature. Pour into crushed ice.
- Purification: Filter the precipitate, wash with cold water, and recrystallize from ethanol.
- Validation: Confirm structure via ^{1}H-NMR (Look for Azomethine singlet at δ 8.3–8.8 ppm).

Protocol: In Vitro Antimicrobial Assay (Agar Well Diffusion)

Objective: Determine the Zone of Inhibition (ZOI).

- Media Prep: Prepare Mueller-Hinton Agar (MHA) plates.
- Inoculation: Spread 100 µL of standardized bacterial suspension (0.5 McFarland) on the agar surface.
- Treatment: Punch 6mm wells. Add 50-100 µL of the test compound (dissolved in DMSO) at varying concentrations (e.g., 25, 50, 100 µg/mL).
- Controls:

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- Positive: Ciprofloxacin (Bacteria) or Fluconazole (Fungi).
- Negative: Pure DMSO.

- Incubation: Incubate at 37°C for 24 hours.
- Measurement: Measure diameter of clear zones in millimeters.

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